

Benchmarking Compound CS-2100: A Comparative Guide to S1P1 Receptor Modulators

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Compound of Interest

Compound Name: CS-2100

Cat. No.: B15571006

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive performance comparison of Compound **CS-2100**, a potent and selective Sphingosine-1-Phosphate Receptor 1 (S1P1) agonist, against other key S1P1 receptor modulators. The data presented is intended to assist researchers in evaluating the potential of **CS-2100** in the context of existing therapeutic alternatives for autoimmune and inflammatory diseases.

Introduction to S1P1 Receptor Modulation

Sphingosine-1-phosphate (S1P) receptors are a class of G protein-coupled receptors that play a pivotal role in a variety of cellular processes, most notably the regulation of immune cell trafficking.^{[1][2][3]} The S1P concentration gradient between the lymph nodes and the blood is crucial for the egress of lymphocytes from lymphoid organs.^{[3][4]} S1P1 receptor modulators, by acting as agonists, lead to the internalization and degradation of the S1P1 receptor on lymphocytes. This process, known as functional antagonism, renders the lymphocytes unresponsive to the S1P gradient, effectively trapping them within the lymph nodes.^{[1][5]} This sequestration of lymphocytes prevents their infiltration into sites of inflammation, making S1P1

an attractive therapeutic target for autoimmune diseases such as multiple sclerosis, rheumatoid arthritis, and inflammatory bowel disease.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Compound **CS-2100** is a potent, orally active, and S1P3-sparing S1P1 agonist. This guide benchmarks its performance against established S1P1 modulators, including Fingolimod, Siponimod, Ozanimod, and Ponesimod, which are approved for the treatment of relapsing multiple sclerosis.[\[6\]](#)[\[9\]](#)

Data Presentation: In Vitro Potency and Selectivity

The following tables summarize the in vitro potency (EC50) and selectivity of Compound **CS-2100** and its comparators at various S1P receptor subtypes. Lower EC50 values indicate higher potency.

Table 1: Potency of S1P1 Receptor Modulators (EC50, nM)

Compound	Human S1P1 EC50 (nM)	Reference(s)
Compound CS-2100	4.0	[1]
Fingolimod-P	0.3 - 3.1	[10]
Siponimod	0.4	[11]
Ozanimod	1.03	[12]
Ponesimod	5.7	[13]

Note: Fingolimod is a prodrug that is phosphorylated in vivo to the active Fingolimod-phosphate (Fingolimod-P).

Table 2: Selectivity Profile of S1P Receptor Modulators (EC50, nM)

Compound	S1P1	S1P2	S1P3	S1P4	S1P5	Reference(s)
CS-2100	4.0	-	>20000	-	-	[1]
Fingolimod-P	0.3-3.1	-	Potent	Potent	Potent	[10]
Siponimod	0.4	>10000	>1000	750	0.98	[11]
Ozanimod	1.03	-	-	-	8.6	[12]
Ponesimod	5.7	-	-	-	-	[13]

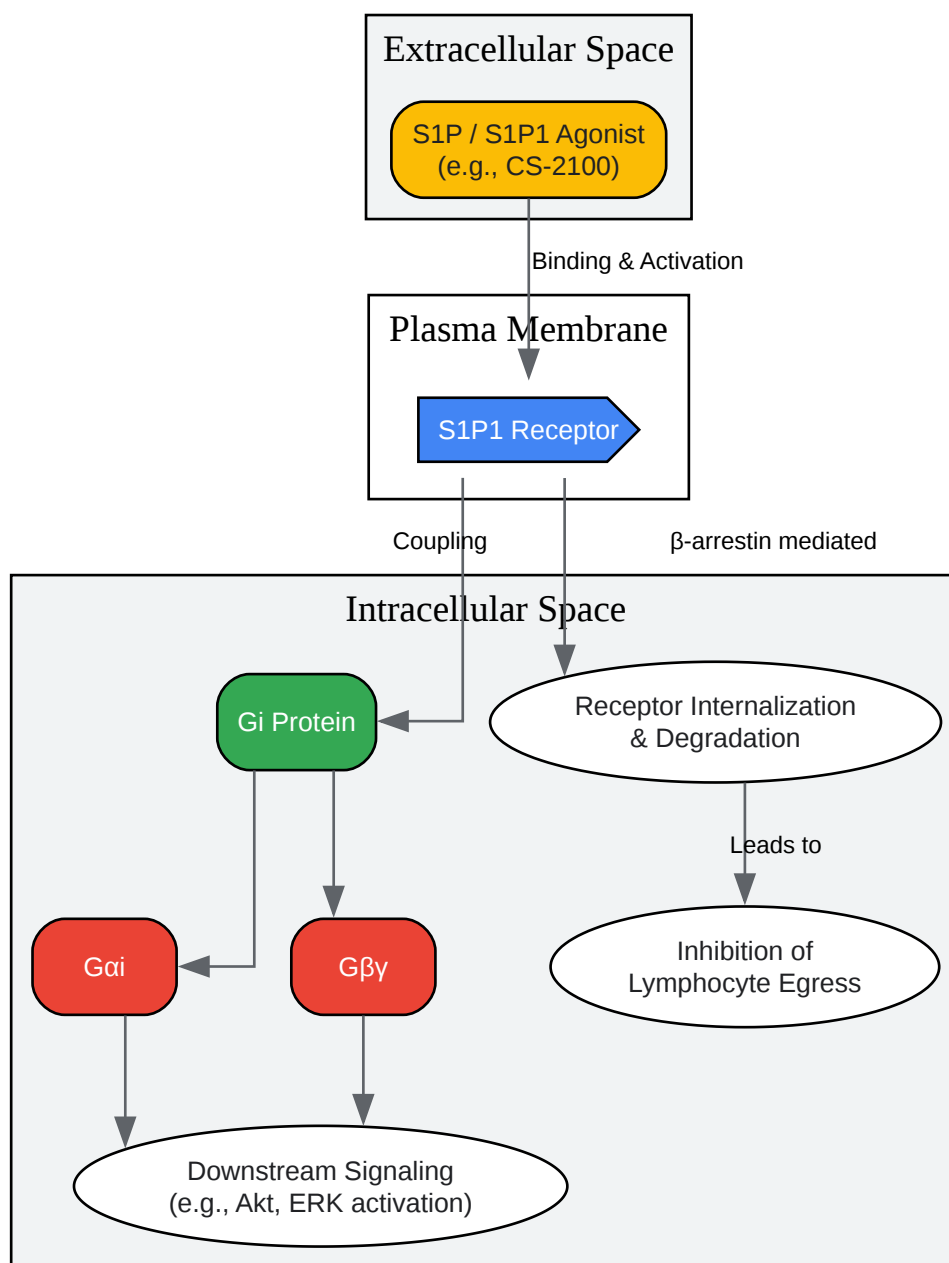
Note: "-" indicates data not readily available in the searched sources. The selectivity of Ponesimod for S1P1 over other subtypes is a key feature highlighted in the literature.[\[13\]](#)

In Vivo Efficacy

Compound **CS-2100** has demonstrated significant efficacy in preclinical models of autoimmune diseases. In a mouse model of experimental autoimmune encephalomyelitis (EAE), a model for multiple sclerosis, **CS-2100** administration led to a dose-dependent reduction in disease severity.[\[1\]](#) Furthermore, in a rat model of adjuvant-induced arthritis, **CS-2100** showed a strong suppressive effect on the disease.[\[1\]](#) These findings are consistent with the established mechanism of action of S1P1 modulators, which have shown efficacy in similar preclinical models.[\[7\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

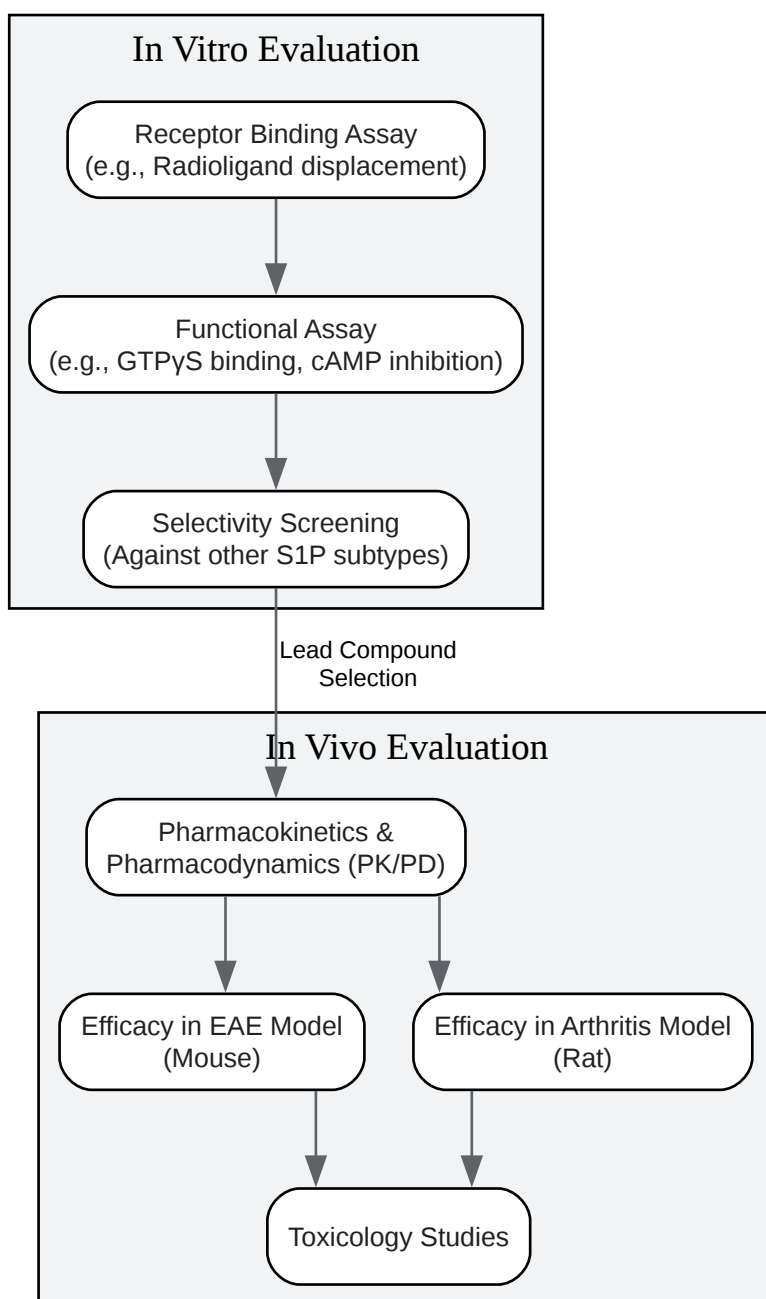
Signaling Pathway and Experimental Workflows

To provide a clearer understanding of the underlying mechanisms and experimental procedures, the following diagrams illustrate the S1P1 signaling pathway and a typical workflow for evaluating S1P1 modulators.



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Caption: S1P1 Receptor Signaling Pathway.



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